

Personal protective equipment for handling 2,5-Pyridinedicarboxylic acid

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Compound of Interest

Compound Name: 2,5-Pyridinedicarboxylic acid

Cat. No.: B142978

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Essential Safety and Handling Guide for 2,5-Pyridinedicarboxylic Acid

This guide provides comprehensive safety, handling, and disposal protocols for **2,5-Pyridinedicarboxylic acid** (CAS No: 100-26-5), also known as Isocinchomeric acid. Adherence to these procedures is critical for ensuring a safe laboratory environment and minimizing exposure risks for all personnel.

Hazard Identification and Classification

2,5-Pyridinedicarboxylic acid is a combustible solid that can cause irritation to the skin, eyes, and respiratory system.^{[1][2]} Some data also indicates it may be harmful if swallowed and is very toxic to aquatic life with long-lasting effects.^[3] A summary of its hazard classifications is provided below.

Hazard Classification	GHS Code	Hazard Statement
Skin Irritation	H315	Causes skin irritation.[1][4]
Eye Irritation	H319	Causes serious eye irritation. [1][4]
Specific target organ toxicity — single exposure	H335	May cause respiratory irritation.[1]
Acute Oral Toxicity	H302	Harmful if swallowed.[3]
Acute Aquatic Toxicity	H400	Very toxic to aquatic life.[3]
Chronic Aquatic Toxicity	H410	Very toxic to aquatic life with long lasting effects.[3]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to create a barrier between the handler and the chemical. The following table summarizes the required PPE for handling **2,5-Pyridinedicarboxylic acid**.

Protection Type	Recommended PPE	Specifications and Remarks
Respiratory Protection	NIOSH-approved N95 dust mask or higher.	Required when handling the solid form to prevent inhalation of dust particles.[1] Use a self-contained breathing apparatus (SCBA) in case of fire.[5]
Eye and Face Protection	Safety glasses with side-shields or goggles.	Must be worn to prevent eye contact which can cause serious irritation.[2]
Skin and Body Protection	Chemical-resistant gloves (e.g., nitrile rubber).	Inspect gloves before use. Use proper glove removal technique to avoid skin contact.
Laboratory coat.	A standard lab coat should be worn to protect from incidental contact.	
Closed-toe shoes.	Shoes must fully cover the feet.	

Operational Plan: Safe Handling Protocol

Proper handling protocols are essential to maintain a safe laboratory environment. Always handle **2,5-Pyridinedicarboxylic acid** within a certified chemical fume hood to minimize inhalation exposure.

Step 1: Preparation

- Ensure a chemical fume hood is operational and the work area is clean and uncluttered.
- Verify that an eyewash station and safety shower are accessible.[6]
- Don all required personal protective equipment as detailed in the PPE section.

Step 2: Weighing and Aliquoting

- Perform all weighing and handling of the solid powder within the fume hood to contain any dust.
- Use a spatula for transferring the solid. Avoid creating dust clouds.[\[5\]](#)
- Close the container tightly immediately after use.[\[2\]](#)

Step 3: Experimental Use

- When dissolving the compound, add the solid to the solvent slowly to avoid splashing.
- If heating is necessary, use a controlled heating source like a heating mantle.
- Keep all containers closed when not in use.

Step 4: Post-Handling

- Decontaminate all equipment and the work surface after use.
- Remove PPE carefully, avoiding contamination of skin.
- Wash hands thoroughly with soap and water after handling the chemical.[\[3\]](#)[\[4\]](#)

Emergency Procedures

First Aid Measures

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[2] Remove contact lenses if present and easy to do.[2] Seek immediate medical attention.[2]
Skin Contact	Wash off immediately with plenty of soap and water while removing all contaminated clothing and shoes.[2] Get medical attention if irritation occurs.[4]
Inhalation	Move the person to fresh air.[5] If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[6] Seek immediate medical attention.[2]
Ingestion	Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards.[6] Call a physician or poison control center immediately.[3]

Spill Management

- Evacuate: Immediately clear the area of all non-essential personnel.
- Ventilate: Ensure the area is well-ventilated.
- Containment: For a solid spill, carefully sweep up the material, avoiding dust generation, and place it in a suitable, closed container for disposal.[5][6]
- Decontamination: Clean the spill area thoroughly.

Disposal Plan

All waste containing **2,5-Pyridinedicarboxylic acid** must be treated as hazardous waste.

- Waste Collection: Collect excess chemical and any contaminated materials (e.g., gloves, wipes, weighing paper) in a designated, properly labeled hazardous waste container.[5]

- Labeling: The waste container must be clearly labeled with "Hazardous Waste" and the chemical name "**2,5-Pyridinedicarboxylic acid**".
- Storage: Store the waste container in a designated, secure area, away from incompatible materials.
- Disposal: Arrange for disposal through your institution's Environmental Health and Safety (EHS) office.^{[2][3]} Do not dispose of this chemical down the drain or in regular trash.^[5]

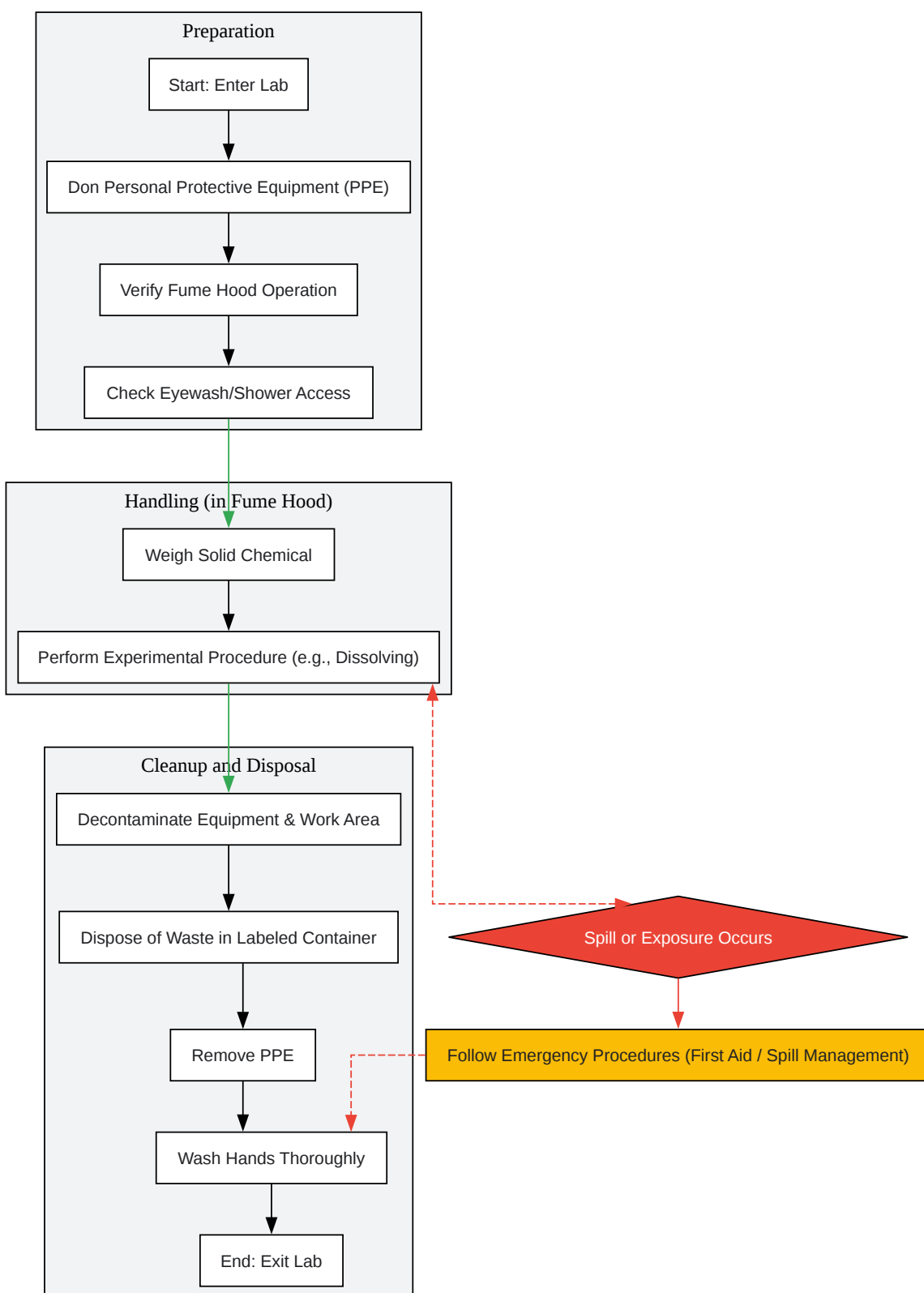
Quantitative Data

The following table summarizes key physical and chemical properties of **2,5-Pyridinedicarboxylic acid**.

Property	Value
Molecular Formula	C ₇ H ₅ NO ₄
Molecular Weight	167.12 g/mol
Appearance	White to off-white solid/powder ^{[1][4]}
Melting Point	242-247 °C (decomposes) ^[1]
CAS Number	100-26-5

Experimental Workflow Visualization

The following diagram illustrates the standard workflow for safely handling **2,5-Pyridinedicarboxylic acid** in a laboratory setting.



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